

Personal Protective Equipment & Handling Guide: 4-Hydroxy-8-methoxycinnoline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-8-methoxycinnoline

CAS No.: 90417-27-9

Cat. No.: B184827

[Get Quote](#)

CAS Number: 90417-27-9 Synonyms: 8-Methoxycinnolin-4-ol; 8-Methoxy-4(1H)-cinnolinone
Molecular Formula: C₉H₈N₂O₂ Molecular Weight: 176.17 g/mol [1][2]

Part 1: Core Directive & Executive Safety Summary[3]

Status:High-Priority Chemical Handling Protocol Scope: This guide provides operational directives for the safe handling, storage, and disposal of **4-Hydroxy-8-methoxycinnoline**. [3] While specific toxicological data for this cinnoline derivative is limited, its structural isostere (8-methoxyquinolin-4-ol) and general diazanaphthalene properties dictate a Level 2 Biosafety/Chemical Safety approach. [3]

Immediate Hazard Profile (Inferred from Structural Analogs):

- Acute Toxicity (Oral): Harmful if swallowed (H302). [3][4][5]
- Severe Eye Damage: Risk of serious eye damage (H318). [3][4][5]

- Irritation: Causes skin irritation (H315) and respiratory irritation (H335).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sensitization: Potential for allergic skin reaction.[\[3\]](#)[\[5\]](#)

Part 2: Scientific Integrity & Logic (E-E-A-T)

Risk Assessment & PPE Matrix

The primary risk driver is the compound's potential for mucous membrane irritation and corneal damage upon contact.[\[3\]](#)[\[5\]](#) As a powder, the generation of airborne particulates poses an inhalation risk.[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE) Specifications

Component	Standard	Specification/Rationale
Hand Protection	EN 374 / ASTM F739	Double Nitrile Gloves (0.11 mm min.[3] thickness). Rationale: Nitrile provides excellent resistance to the polar organic solvents (DMSO, DMF) typically used to dissolve this compound.[3][5] Change immediately upon splash.[3][5]
Eye Protection	ANSI Z87.1+	Chemical Safety Goggles (Not safety glasses).[3][5] Rationale: The risk of H318 (Severe Eye Damage) requires a complete seal to prevent dust ingress or solution splashes.[3][5]
Respiratory	NIOSH / EN 149	N95 (US) or P2 (EU) Respirator. Rationale:[3] Required during weighing or open handling of powder outside a fume hood to prevent inhalation of irritant dust (H335).[3][5]
Body Protection	Standard Lab Coat	Cotton/Polyester Blend, buttoned to neck.[3][5] Rationale: Prevents skin contact and migration of particulates to street clothes. [3][5]

Operational Protocols

A. Storage & Stability[3][5]

- Temperature: Store at 2–8°C (Refrigerated).

- Atmosphere: Hygroscopic potential; store under inert gas (Argon or Nitrogen) if possible.[3][5]
- Light: Protect from light.[3][5] Cinnoline rings can be photo-labile over extended periods.[3][5]
- Container: Amber glass vial with a PTFE-lined cap.[3][5]

B. Weighing & Solubilization Logic

Engineering Control: All weighing of the solid powder must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.[3][5]

Solubility Profile:

- Water: Poorly soluble.[3][5]
- DMSO/DMF: Soluble (Preferred for stock solutions).[3][5]
- Ethanol: Sparingly soluble (Heat may be required).[3][5]

Protocol: Preparation of 10 mM Stock Solution (Example)

- Calculate: For 10 mg of **4-Hydroxy-8-methoxycinnoline** (MW 176.17), add 5.67 mL of DMSO.[3][5]
- Weigh: Place tared vial in balance. Transfer solid using a micro-spatula.[3][5] Do not use air-displacement pipettes near the open powder to avoid turbulence.[3]
- Dissolve: Add DMSO down the side of the vial. Vortex for 30 seconds.[3][5] Sonicate if visual particulates remain.[3][5]
- Label: Mark with "Toxic/Irritant", Date, and Concentration.[3][5]

C. Waste Disposal

Classification: Hazardous Chemical Waste (Nitrogen Heterocycle).[3][5]

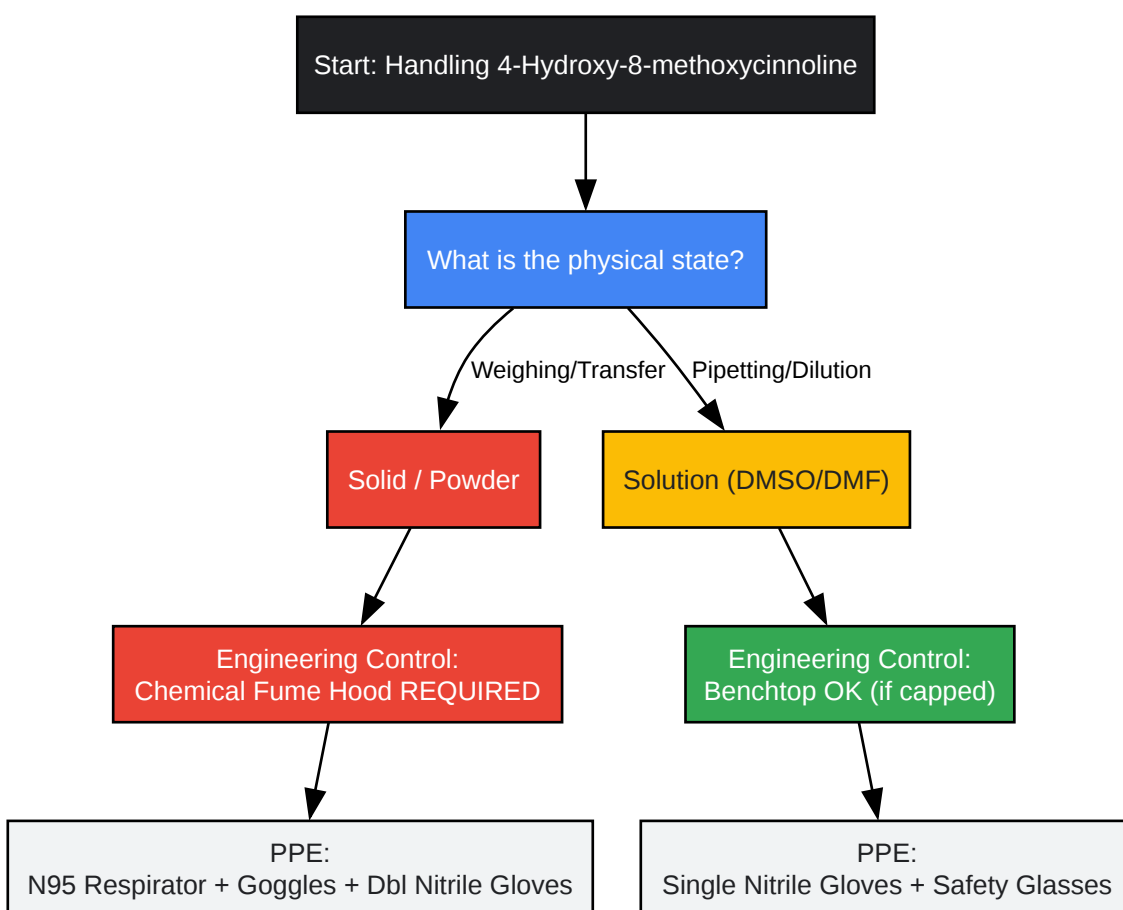
- Stream: High-Temperature Incineration.

- Do NOT: Do not dispose of down the drain. Nitrogen heterocycles can be persistent in aquatic environments.[3][5]
- Segregation: Collect in "Non-Halogenated Organic" waste containers (unless dissolved in halogenated solvents like DCM).

Part 3: Visualization & Formatting[3]

Diagram 1: PPE & Handling Decision Logic

This decision tree guides the researcher through the correct safety setup based on the experimental state of the compound.[3][5]



[Click to download full resolution via product page](#)

Caption: Decision logic for selecting PPE and Engineering Controls based on the physical state of the compound.

Diagram 2: Spill Response Workflow

Immediate actions to take in the event of a powder spill.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for safely containing and cleaning a solid powder spill.

References

- National Institutes of Health (NIH) PubChem.8-Methoxyquinolin-4-ol (Isostere Safety Proxy). [3][5] Retrieved from [Link][3]
- Molaid Chemicals.4-Hydroxy-8-methoxycinnoline (CAS 90417-27-9).[1][2][6] Retrieved from [Link][1][3]
- Wikipedia.Cinnoline (General Chemical Properties).[3][5] Retrieved from [Link][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. rdchemicals.com [rdchemicals.com]
- 2. 4-羟基-8-甲氧基喹啉 - CAS号 90417-27-9 - 摩熵化学 [molaid.com]
- 3. 8-Hydroxyquinoline - Wikipedia [en.wikipedia.org]
- 4. 8-Methoxyquinolin-4-ol | C10H9NO2 | CID 243291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Methyl-8-hydroxyquinoline | C10H9NO | CID 345169 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [6. Page loading... \[wap.guidechem.com\]](#)
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: 4-Hydroxy-8-methoxycinnoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b184827/docs#personal-protective-equipment-handling-guide-4-hydroxy-8-methoxycinnoline\]](https://www.benchchem.com/product/b184827/docs#personal-protective-equipment-handling-guide-4-hydroxy-8-methoxycinnoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)